

Application Notes and Protocols for Sodium Trichlorogold Chloride

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Compound of Interest

Compound Name: sodium;trichlorogold;chloride

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This document provides detailed procedures for the safe handling and appropriate storage of sodium trichlorogold chloride ($\text{Na}[\text{AuCl}_4]$), also known as sodium tetrachloroaurate or gold sodium chloride. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development applications.

Section 1: Compound Identification and Properties

Sodium trichlorogold chloride is an orange-yellow crystalline solid that is soluble in water, ethanol, and ether.^{[1][2]} It is a key precursor in the synthesis of gold nanoparticles and finds applications in catalysis and as a coloring agent for glass.^{[1][3]}

Table 1: Physicochemical Properties of Sodium Trichlorogold Chloride

Property	Value	References
Chemical Formula	Na[AuCl ₄]	[1]
Molecular Weight	361.77 g/mol (anhydrous)	[1]
Appearance	Orange-yellow orthorhombic plate crystals	[1]
Melting Point	Decomposes at 100 °C	[4]
Solubility in Water	150 g/100 ml @ 10 °C	[4]
Stability	Stable under recommended storage conditions, but sensitive to light. Decomposes in light.	[2][4]

Section 2: Safety and Handling Protocols

2.1 Personal Protective Equipment (PPE)

Due to its corrosive and irritating nature, appropriate PPE must be worn at all times when handling sodium trichlorogold chloride.[4][5]

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against dust and splashes.[4][6]
- Skin Protection: Impermeable gloves, such as butyl rubber or neoprene, and a lab coat or protective work clothing are required to prevent skin contact.[4][6]
- Respiratory Protection: In case of dust or fume generation, a NIOSH-approved respirator should be used.[4]

2.2 Engineering Controls

- Ventilation: Work with sodium trichlorogold chloride should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4][6]

- Eye Wash and Safety Shower: An accessible eye wash station and safety shower must be available in the immediate work area.[\[6\]](#)

2.3 Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the work area is clean and uncluttered.
- Dispensing: Carefully weigh and dispense the required amount of the compound, avoiding the creation of dust.[\[4\]](#)
- Solution Preparation: When dissolving the solid, slowly add it to the solvent to avoid splashing.
- Cleaning: After handling, thoroughly wash hands and any exposed skin with soap and water. [\[4\]](#) Contaminated clothing should be removed and laundered before reuse.[\[4\]](#)

2.4 First Aid Measures

- In case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- In case of Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.[\[6\]](#)
- In case of Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[4\]](#)
- In case of Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Section 3: Storage Procedures

Proper storage is essential to maintain the stability and reactivity of sodium trichlorogold chloride.

- Container: Store in a tightly sealed, properly labeled container.[\[4\]](#)[\[8\]](#)

- Environment: The storage area should be cool, dry, and well-ventilated.[6][8] Protect from direct sunlight and moisture.[9]
- Incompatibilities: Store away from oxidizing agents, organic solvents, acids, bases, ammonia, and zinc.[4]

Section 4: Experimental Protocol - Synthesis of Gold Nanoparticles (Turkevich Method)

This protocol describes a common application of sodium trichlorogold chloride in the synthesis of gold nanoparticles.

4.1 Materials

- Sodium trichlorogold chloride ($\text{Na}[\text{AuCl}_4]$)
- Sodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$)
- Deionized water
- Glassware (e.g., Erlenmeyer flask, beaker)
- Stirring hotplate
- Magnetic stir bar

4.2 Procedure

- Prepare a 1.0 mM solution of sodium trichlorogold chloride in deionized water.
- In a clean Erlenmeyer flask, bring 20 mL of the 1.0 mM sodium trichlorogold chloride solution to a rolling boil on a stirring hotplate.
- While vigorously stirring, quickly add 2 mL of a 1% (w/v) sodium citrate solution to the boiling gold solution.
- The solution will undergo a series of color changes, from yellow to clear, then to a deep red, indicating the formation of gold nanoparticles.

- Continue heating and stirring for approximately 10 minutes.
- Remove the flask from the heat and allow it to cool to room temperature.
- The resulting colloidal gold solution can be characterized using techniques such as UV-Vis spectroscopy and transmission electron microscopy (TEM).

Section 5: Visualized Workflow

Diagram 1: Handling and Storage Workflow

Caption: Logical workflow for the safe handling and storage of sodium trichlorogold chloride.

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